

TPGME physicochemical characterization safety data

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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Physicochemical Properties of TPGME

The table below summarizes the fundamental physicochemical properties of Tripropylene Glycol Monomethyl Ether (CAS 25498-49-1).

Property	Value / Description
Chemical Name	Tripropylene Glycol Monomethyl Ether [1]
CAS Number	25498-49-1 [1]
Molecular Formula	$C_{10}H_{22}O_4$ [1]
Molecular Weight	206.28 g/mol [1]
Appearance	Colorless liquid [1]
Odor	Ether-like [1]
Flash Point	113 °C (closed cup) [1]
Boiling Point	100 °C at 3 hPa [1]

Property	Value / Description
Melting Point	-77.8 °C [1]
Vapor Pressure	0.0 hPa at 25 °C [1]
Autoignition Temperature	277 °C [1]
Water Solubility	Soluble (0 - 100 °C) [1]
Partition Coefficient (log Pow)	0.080 at 21 °C [1]
Density	No data available in search results
Viscosity (kinematic)	6.71 mm ² /s at 20 °C [1]
Surface Tension	68.8 mN/m at 20 °C [1]
NFPA 704 Rating	Health: 1, Flammability: 1, Reactivity: 0 [1]

Safety and Toxicology Profile

The following table outlines the known safety and toxicological information for TPGME.

Aspect	Data
GHS Signal Word	No signal word [1]
Acute Oral Toxicity (LD ₅₀ , Rat)	3,500 mg/kg [1]
Acute Dermal Toxicity (LD ₅₀ , Rabbit)	15,440 mg/kg [1]
Skin Irritation (Rabbit)	No skin irritation [1]
Eye Irritation (Rabbit)	No eye irritation [1]
Skin Sensitization (Mouse)	Does not cause skin sensitization [1]

Aspect	Data
Mutagenicity (Ames Test)	Negative [1]
PBT/vPvB Assessment	Not considered PBT or vPvB [1]
Aquatic Toxicity (Fish, LC ₅₀)	11,619 mg/l (96h, Fathead minnow) [1]
Aquatic Toxicity (Daphnia, EC ₅₀)	>10,000 mg/l (48h, <i>Daphnia magna</i>) [1]
Biodegradability	Readily biodegradable (66% in 28 days) [1]

Handling, Storage, and Regulatory Information

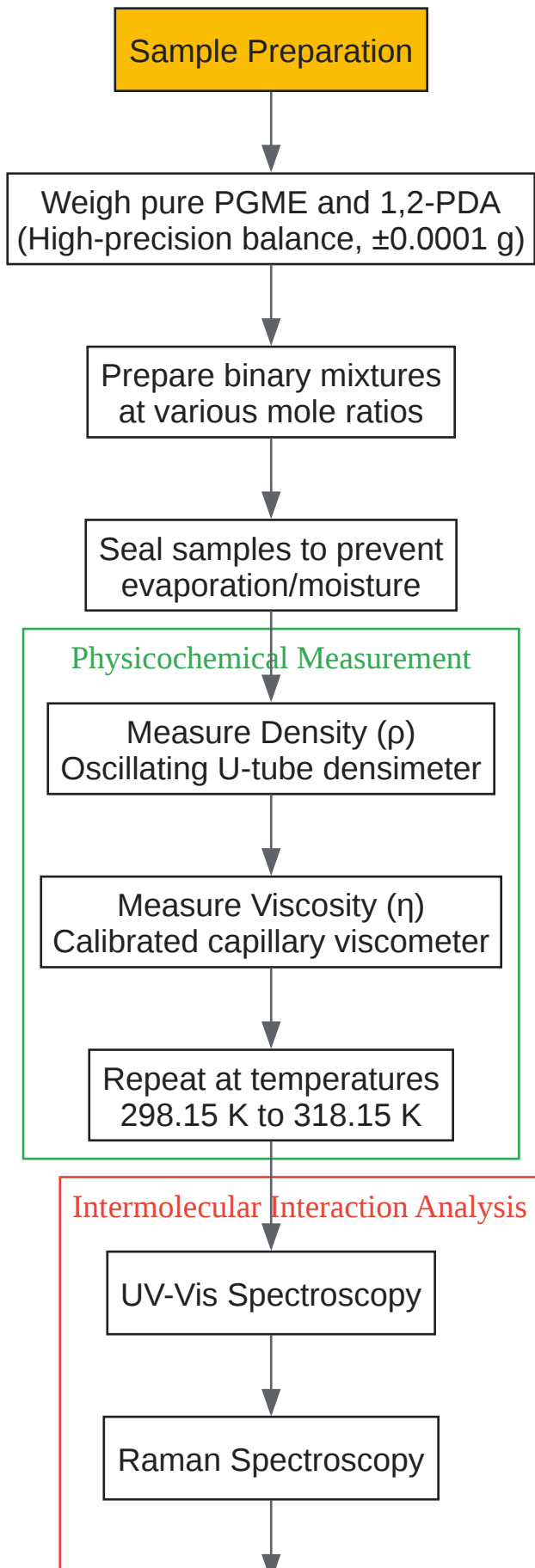
Category	Details
Storage	Keep container tightly closed [1].
Incompatibilities	Strong oxidizing agents [1].
Special Hazards	Combustible; forms explosive mixtures with air on intense heating [1].
Personal Protection	Eye protection (safety glasses); respiratory protection not required except in case of aerosol formation [1].
Regulatory Status (Inventories)	Listed on China IECSC, EC Inventory, EINECS, Korea KECL, and New Zealand NZIoC [1].
Transport Classification	Not classified as dangerous in transport regulations [1].

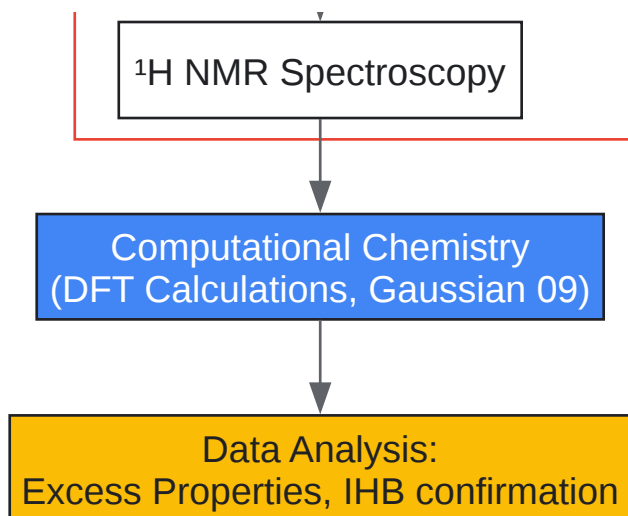
Experimental Methodology Overview

While the search results lack a full, step-by-step protocol for TPGME characterization, one study provides a detailed methodology for measuring density (ρ) and viscosity (η) in a binary system containing Propylene

Glycol Methyl Ether (PGME), a closely related compound [2]. This can serve as a high-quality reference for experimental design.

The workflow below summarizes the experimental and computational procedures from this study.





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Experimental and computational workflow for characterizing solvent properties and intermolecular interactions, based on a study of a PGME binary system [2].

Key Experimental Details [2]:

- **Sample Preparation:** Pure reagents were used as received. Binary mixtures were prepared at various mole ratios using a high-precision electronic balance (BSA224S-CW, ± 0.0001 g). Strict measures were taken to prevent evaporation and moisture absorption, including sealing samples.
- **Density and Viscosity Measurement:** Density (ρ) was measured using an oscillating U-tube densimeter. Viscosity (η) was determined with a calibrated capillary viscometer. Measurements were taken at temperatures ranging from 298.15 K to 318.15 K (25 °C to 45 °C) at atmospheric pressure.
- **Intermolecular Interaction Analysis:** The formation of intermolecular hydrogen bonds (IHBs) between the alcohol and amine was demonstrated and analyzed using UV-Vis, Raman, and ¹H NMR spectroscopy.
- **Computational Methods:** Density Functional Theory (DFT) calculations were performed using Gaussian 09 software at the B3LYP/6-311+g(d,p) theoretical level to obtain stable molecular conformations and interaction energies.

Key Insights for Researchers

- **Favorable Safety Profile:** The data suggests TPGME has a relatively low acute toxicity profile and is not a skin or eye irritant, making it a potentially suitable solvent for various formulations [1].
- **Environmental Compatibility:** Its readiness to biodegrade and low aquatic toxicity are positive indicators from an environmental safety standpoint [1].

- **Industrial Versatility:** TPGME is recognized for its low toxicity, good solvency, and quick evaporation, leading to its use in coatings, electronics manufacturing, and personal care products [3]. This existing industrial application base can inform its selection in drug formulation.

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References

1. TRIPROPYLENE GLYCOL MONOMETHYL ETHER [chemicalbook.com]
2. Density, viscosity, excess properties, and intermolecular ... [sciencedirect.com]
3. Propylene Glycol Methyl Ether (PGME) in the Real World [linkedin.com]

To cite this document: Smolecule. [TPGME physicochemical characterization safety data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3605229#tpgme-physicochemical-characterization-safety-data>]

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